

Application Notes and Protocols for Sulfosuccinate Surfactants in Enhanced Oil Recovery

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Compound of Interest

Compound Name: Sulfosuccinate

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This document provides a detailed overview of the application of **sulfosuccinate** surfactants in Enhanced Oil Recovery (EOR). It includes a summary of their performance, experimental protocols for their evaluation, and visualizations of their mechanisms and workflows.

Sulfosuccinate surfactants are a class of anionic surfactants that have garnered significant interest in chemical EOR due to their ability to significantly reduce the interfacial tension (IFT) between oil and water.[1][2][3] This reduction in IFT is a primary mechanism for mobilizing residual oil trapped in reservoir pores after primary and secondary recovery methods.[2][3][4][5][6] Additionally, these surfactants can alter the wettability of reservoir rock, making it more water-wet, which further aids in oil displacement.[2][3][4][7]

The effectiveness of **sulfosuccinate** surfactants is influenced by various reservoir conditions, including temperature, salinity, and the chemical composition of the crude oil.[8][9][10] Therefore, careful selection and formulation are crucial for successful field application.

Data Presentation

The performance of various **sulfosuccinate** surfactants and their formulations in EOR applications is summarized in the tables below.

Table 1: Performance of Selected **Sulfosuccinate** Surfactants in Enhanced Oil Recovery

Surfactant Type	Reservoir/Core Type	Key Performance Metrics	Additional Oil Recovery (% OOIP)	Reference
Di-tridecyl sulfosuccinic acid ester	Berea Sandstone	Tertiary Oil Recovery (TOR) evaluation	15%	[11] [12] [13]
Sodium salt of dimethylamyl sulfosuccinate (XOF 201)	Limestone Sandpack	IFT Reduction: 0.005 - 0.05 mN/m (single); 0.0006 - 0.001 mN/m (in mixture); Wettability Alteration: 65-81% reduction in contact angle	22 - 40% (as part of ASP flood)	[14]
Diocetyl sodium sulfosuccinate (DOSS) / Aerosol-OT (AOT)	Not specified	Can lower IFT to ultralow values in low salinity conditions. [1] Critical Micelle Concentration (CMC) determined to be 0.17% in deionized water and 0.125% in saltwater. [15]	Not specified	[1] [15]
Blends of diester and monoester sulfosuccinates	Not specified	Formulations designed for varying brine compositions and temperatures.	Not specified	[8] [9]

Table 2: Interfacial Tension (IFT) Reduction by **Sulfosuccinate** Formulations

Surfactant Formulation	Oil Type	Salinity/Brine Condition	Temperature	Interfacial Tension (mN/m)	Reference
Sodium salt of dimethylamyl sulfosuccinate (single)	Malaysian Crude	Not specified	Not specified	0.005 - 0.05	[14]
Mixture of sulfosuccinate and extended sulfated sodium surfactants	Malaysian Crude	Not specified	Not specified	0.0006 - 0.001	[14]
Aerosol OT (AOT) / Dioctyl sodium sulfosuccinate	Various crude oils	Low salinity	Not specified	Ultralow values	[1]
Anionic surfactant (Aerosol OT or AOT)	Crude oils with varying properties	Low salinity	Not specified	Ultralow values	[1]

Experimental Protocols

Detailed methodologies for key experiments cited in the evaluation of **sulfosuccinate** surfactants for EOR are provided below.

Interfacial Tension (IFT) Measurement

Objective: To determine the IFT between the crude oil and the aqueous surfactant solution.

Ultralow IFT (typically $< 10^{-3}$ mN/m) is a key criterion for effective EOR surfactants.[4]

Apparatus: Spinning Drop Tensiometer (e.g., Kruss Spinning Drop Tensiometer).[14]

Procedure:

- A capillary tube is filled with the denser phase (typically the aqueous surfactant solution).
- A small droplet of the less dense phase (crude oil) is introduced into the capillary tube.[14]
- The tube is rotated at a high speed. The centrifugal force elongates the oil droplet.
- The shape of the elongated droplet is captured by a camera and analyzed by software.
- The IFT is calculated from the droplet shape, the rotational speed, and the density difference between the two phases.
- Measurements are taken over time until an equilibrium IFT value is reached.

Wettability Alteration Assessment (Contact Angle Measurement)

Objective: To evaluate the ability of the surfactant solution to alter the wettability of the reservoir rock from oil-wet to water-wet.

Apparatus: Drop Shape Analyzer.[14]

Procedure:

- A polished surface of the reservoir rock (e.g., limestone or sandstone) is prepared.
- The rock surface is aged in crude oil to simulate oil-wet reservoir conditions.
- The aged rock is submerged in the surfactant solution.
- A droplet of crude oil is placed on the rock surface within the surfactant solution.

- The angle formed at the three-phase (oil-water-solid) contact point is measured. This is the contact angle.
- A significant reduction in the contact angle (towards $< 90^\circ$) indicates a shift towards water-wet conditions.[\[14\]](#)

Core Flooding Test for Oil Recovery Evaluation

Objective: To simulate the surfactant flooding process in a reservoir core sample and quantify the additional oil recovery.

Apparatus: Core flooding system, which includes a core holder, fluid injection pumps, pressure transducers, and effluent collectors.[\[16\]](#)

Procedure:

- Core Preparation: A cylindrical core sample from the reservoir rock (or a synthetic core like Berea sandstone) is cleaned and its porosity and permeability are determined.[\[12\]](#)[\[13\]](#)
- Saturation: The core is first saturated with brine (synthetic reservoir water).
- Oil Injection: Crude oil is injected into the core until no more brine is produced, establishing the initial oil saturation (S_{oi}).
- Water Flooding: Brine is injected into the core to simulate secondary recovery, until oil production ceases. The oil saturation at this point is the residual oil saturation after water flooding (S_{orw}).
- Surfactant Flooding: A slug of the **sulfosuccinate** surfactant solution is injected into the core. This is often followed by a polymer solution to control mobility and improve sweep efficiency (Surfactant-Polymer or SP flooding).[\[12\]](#)[\[13\]](#)[\[17\]](#)
- Extended Water Flooding: Brine is injected again to push the surfactant and mobilized oil through the core.
- Data Collection: The volume of oil and water produced is continuously measured.

- Calculation: The additional oil recovery is calculated as the percentage of the original oil in place (OOIP) that was recovered during the surfactant and subsequent floods.

Phase Behavior Studies

Objective: To determine the optimal surfactant formulation that forms a stable microemulsion with the crude oil and brine, which is crucial for achieving ultralow IFT.[\[18\]](#)[\[19\]](#)

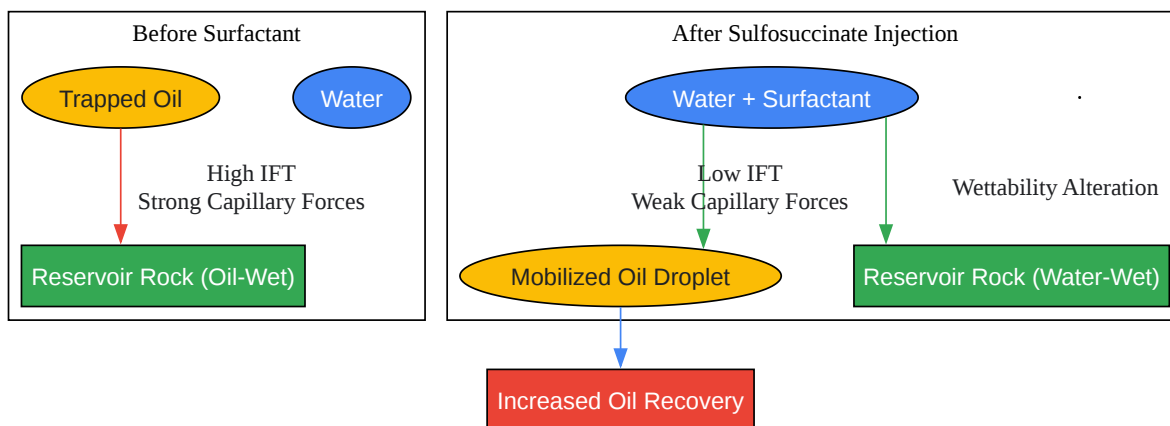
Apparatus: Glass pipettes or test tubes, oven for temperature control.

Procedure:

- A series of glass pipettes are prepared, each containing a fixed ratio of the surfactant solution and crude oil (e.g., a water-oil ratio of 1).
- The salinity of the brine in the surfactant solution is varied across the pipettes to create a salinity gradient.
- The pipettes are sealed and gently agitated to mix the phases.
- They are then placed in an oven at reservoir temperature and allowed to equilibrate for a period of days to weeks.[\[20\]](#)
- The phase behavior is observed and classified according to the Winsor classification (Type I, II, III, or IV).[\[18\]](#)
 - Winsor Type I: A microemulsion in equilibrium with an excess oil phase.
 - Winsor Type II: A microemulsion in equilibrium with an excess water phase.
 - Winsor Type III: A middle-phase microemulsion in equilibrium with both excess oil and water phases. This is the desired state for EOR as it corresponds to the lowest IFT.[\[18\]](#)[\[21\]](#)
- The formulation that produces a stable Winsor Type III microemulsion at the target reservoir salinity and temperature is considered optimal.

Visualizations

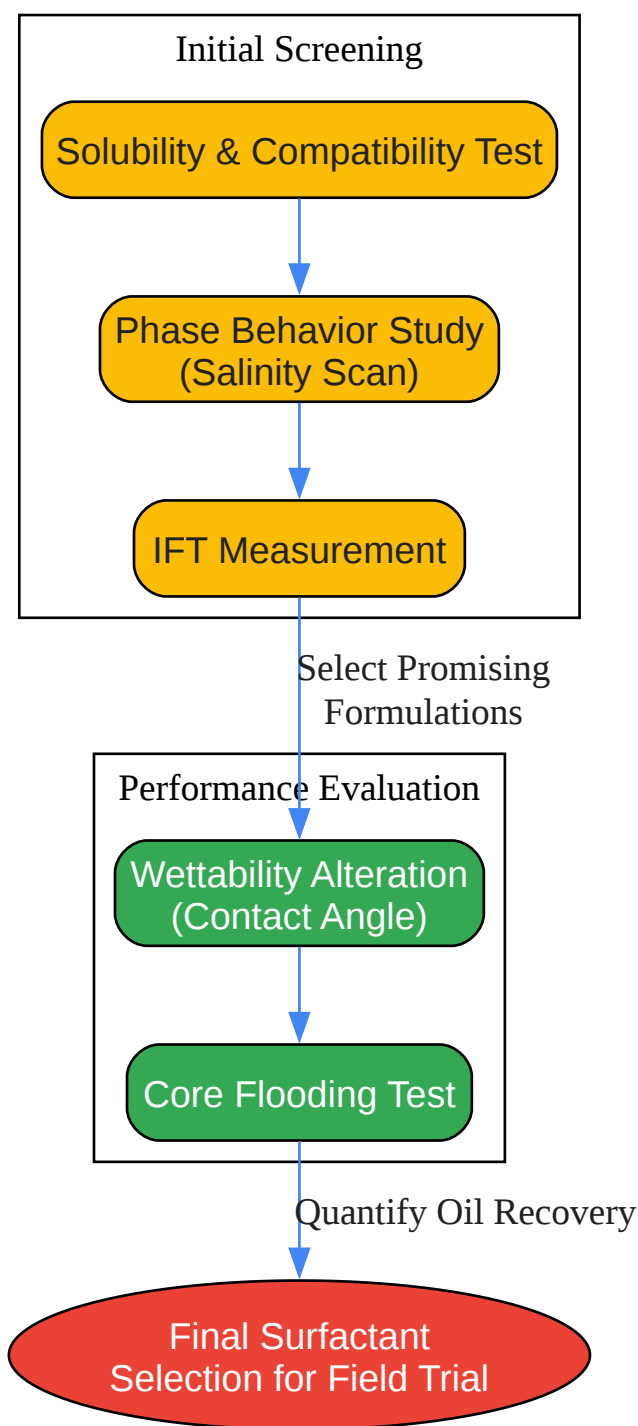
Mechanism of Action



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Caption: Mechanism of **sulfosuccinate** surfactants in EOR.

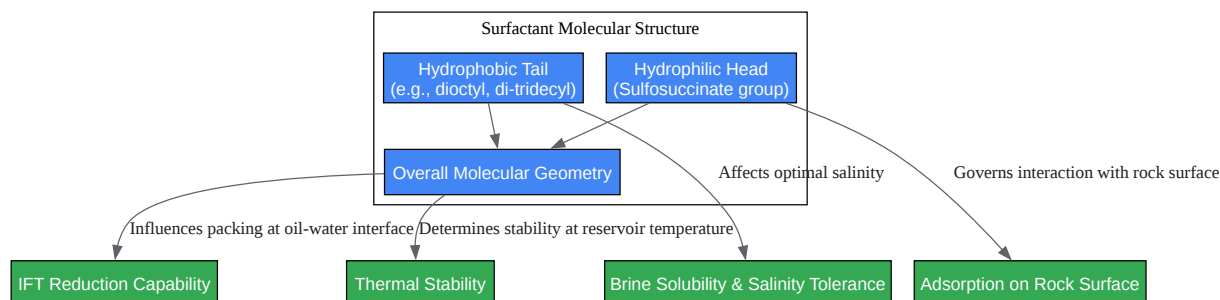
Experimental Workflow



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Caption: Experimental workflow for EOR surfactant screening.

Structure-Performance Relationship



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Caption: Relationship between surfactant structure and performance.

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